

phosphorothioate analog of dATP properties

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Compound of Interest

Compound Name: 2'-Deoxyadenosine 5'-O-(1-thiotriphosphate)
Cat. No.: B12077044

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Physicochemical and Structural Properties

dATP α S is a synthetic nucleotide analog characterized by a chiral alpha-phosphorus center, resulting in two distinct diastereomers: Sp and Rp. The introduction of the sulfur atom increases the atomic radius and alters the charge distribution compared to natural dATP, leading to unique biochemical behaviors, including a lower pKa and increased hydrophobicity.

Table 1: Quantitative Physicochemical Properties of dATP α S

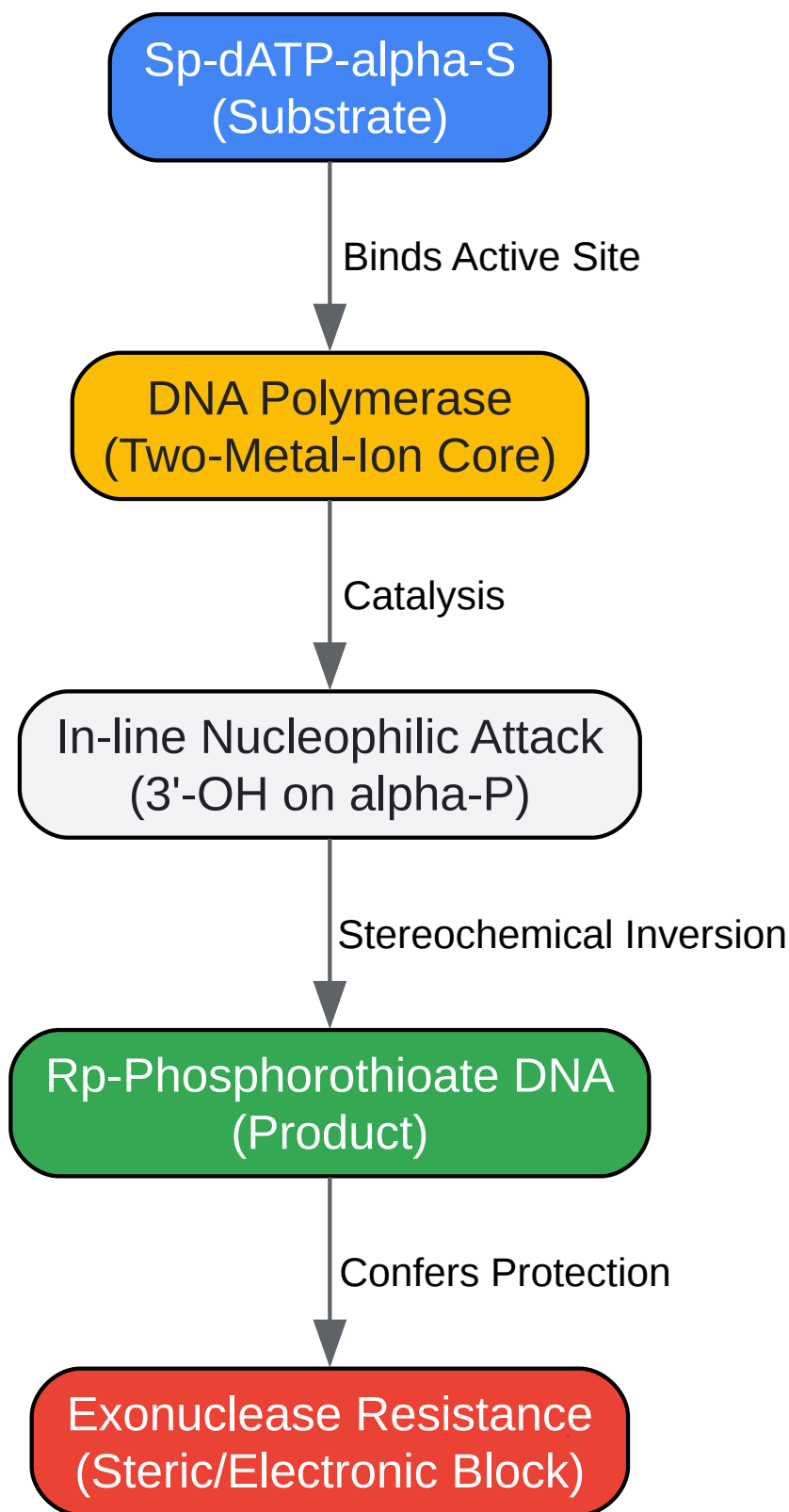
Property	Value	Source
IUPAC Name	[[[(2R,3S,5R)-5-(6-aminopurin-9-yl)-3-hydroxyoxolan-2-yl]methoxy-hydroxyphosphinothioyl]phosphono hydrogen phosphate	[1]
Molecular Formula	C10H16N5O11P3S	[1]
Molecular Weight	507.25 g/mol	[1]
pKa (Predicted)	1.07 ± 0.10	[2]
XLogP3	-2.7	[1]
Topological Polar Surface Area	274 Å ²	[1]
Stereoisomers	Sp(Polymerase-active) and Rp	[3]

Mechanistic Biology: Polymerase Kinetics and Stereochemistry

The integration of dATP α S into a nascent DNA strand is governed by the universal two-metal-ion mechanism conserved across nucleic acid polymerases[4].

- **Stereoselectivity:** DNA polymerases exhibit profound stereoselectivity, exclusively utilizing the Spisomer of dATP α S. The Rpisomer is sterically excluded from the catalytic pocket because the bulky sulfur atom clashes with highly conserved active-site residues.
- **Inversion of Configuration:** During catalysis, the 3'-OH of the primer strand executes an in-line nucleophilic attack on the alpha-phosphorus. This reaction proceeds via a pentacoordinate transition state, resulting in the stereochemical inversion of the alpha-phosphate. Consequently, the Sp-dATP α S monomer is incorporated as an Rp-phosphorothioate linkage in the DNA backbone.
- **Nuclease Resistance:** The resulting Rp-phosphorothioate linkage is highly resistant to 3' → 5' exonuclease (proofreading) activity and many restriction endonucleases. The sulfur atom

disrupts the coordination of the divalent cations required for nuclease-mediated hydrolytic cleavage.



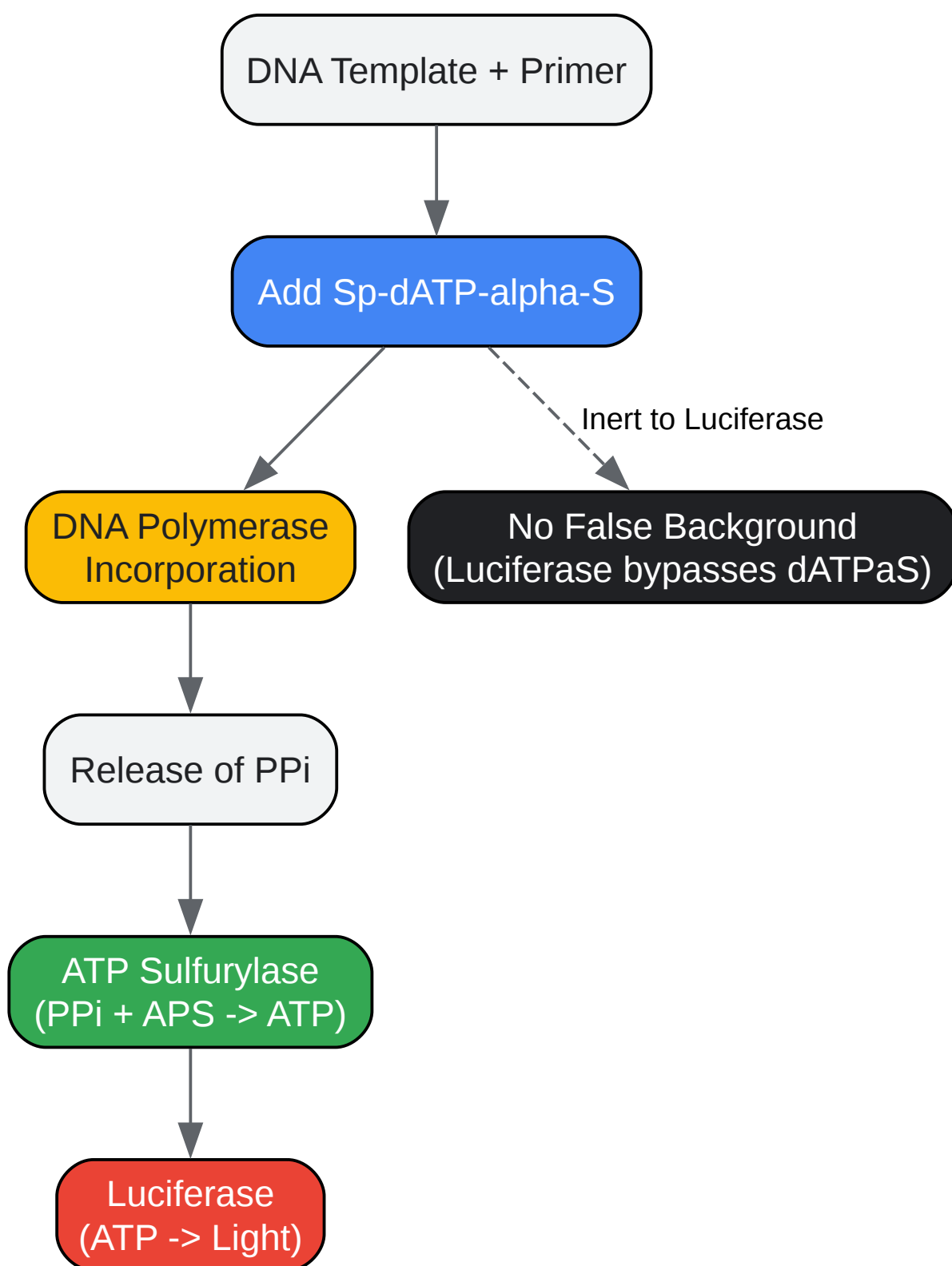
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Stereochemical inversion of Sp-dATP α S to Rp-DNA during polymerase incorporation.

Advanced Genomic Applications

High-Fidelity Pyrosequencing

In standard pyrosequencing, the incorporation of a nucleotide releases pyrophosphate (PPi), which ATP sulfurylase converts to ATP. Luciferase then uses this ATP to generate a light signal. However, natural dATP is a direct substrate for luciferase, creating a massive false-positive background signal. By substituting natural dATP with the pure Sp-isomer of dATP α S, polymerases can still efficiently incorporate the adenine base, but the resulting dATP α S in the reaction mix is invisible to luciferase. The use of pure Sp-isomer significantly increases the signal-to-noise ratio, doubling read lengths and allowing accurate sequencing through poly(T) regions[3].



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Pyrosequencing cascade showing dATPαS preventing false background light signals.

Genome Conformation Capture (GCC) and Hi-C

In spatial genomics, mapping the 3D architecture of chromatin relies on cross-linking and ligating proximal DNA fragments. A critical challenge is distinguishing true ligation junctions from random noise. During the linker insertion step of GCC, *E. coli* DNA Polymerase I is used to perform nick-translation in the presence of dATP α S. The incorporation of this nuclease-resistant analog permanently marks the target DNA junctions, protecting them from subsequent exonuclease degradation and enriching the library for true binary chromatin contacts[5].

Purinergic Receptor Profiling

Beyond nucleic acid synthesis, radiolabeled [35S] dATP α S serves as a potent, metabolically stable radioligand for studying purinergic receptors. Kinetic analysis of [35S] dATP α S binding to membrane fragments allows researchers to differentiate specific G-protein coupled receptor (e.g., P2Y1) interactions from non-specific membrane binding based on "slow" versus "fast" on-rates and receptor isomerization[6].

Validated Experimental Methodologies

Protocol 1: Phosphorothioate DNA Synthesis & Exonuclease Protection Assay

Causality & Self-Validation: This protocol generates an exonuclease-resistant DNA fragment. A parallel control using natural dATP must be run; the complete degradation of the control fragment validates the active state of Exonuclease III, proving that the survival of the dATP α S fragment is due to the phosphorothioate linkage, not enzyme failure.

- **Reaction Assembly:** In a sterile microcentrifuge tube, combine 1X Polymerase Buffer (50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM DTT), 200 ng of primed ssDNA template, and 200 μ M each of dCTP, dGTP, and dTTP.
- **Analog Addition:** Add 200 μ M of pure Sp-dATP α S. (Note: Do not use racemic mixtures, as the Rpisomer competitively inhibits the polymerase).
- **Synthesis:** Add 5 units of Klenow Fragment (3' $\rightarrow$ 5' exo-). Incubate at 37°C for 30 minutes.
- **Enzyme Inactivation:** Heat to 75°C for 10 minutes to terminate synthesis.

- Exonuclease Challenge: Add 10 units of Exonuclease III directly to the reaction. Incubate at 37°C for 15 minutes.
- Analysis: Resolve the products on a 15% denaturing TBE-Urea polyacrylamide gel. The phosphorothioate-protected strand will appear as a distinct, intact band, whereas the natural dATP control will be absent.

Protocol 2: High-Fidelity Pyrosequencing Reaction Setup

Causality & Self-Validation: The sequential addition of nucleotides requires absolute degradation of unincorporated bases by apyrase. If baseline light levels drift upward, apyrase kinetics are failing. dATP α S prevents the massive A-peak artifact, making quantitative allele frequency measurements possible.

- Template Immobilization: Bind biotinylated PCR amplicons to Streptavidin-coated Sepharose beads. Denature with 0.2 M NaOH to isolate the single-stranded template.
- Primer Annealing: Wash the beads and resuspend in Annealing Buffer (20 mM Tris-Acetate pH 7.6, 2 mM Mg-Acetate). Add 0.5 μ M sequencing primer. Heat to 80°C for 2 minutes, then cool slowly to room temperature.
- Enzyme/Substrate Mix: Load the pyrosequencing cartridge with the Enzyme Mixture (DNA Polymerase, ATP Sulfurylase, Luciferase, Apyrase) and Substrate Mixture (Luciferin, Adenosine 5'-phosphosulfate).
- Nucleotide Loading: Load dCTP, dGTP, dTTP, and Sp-dATP α S into their respective dispensing reservoirs.
- Execution: Run the dispensation sequence. Monitor the pyrogram; the incorporation of 'A' will yield a peak height proportional to the number of bases incorporated, without the trailing background luminescence characteristic of natural dATP[3].

References

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